

Technical Guide: Reactivity & Applications of 6-Hydrazino-1H-indazol-3-ylamine

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Compound of Interest

Compound Name: 6-Hydrazino-1H-indazol-3-ylamine
dihydrochloride

CAS No.: 1303968-48-0

Cat. No.: B6321548

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Executive Summary

6-Hydrazino-1H-indazol-3-ylamine is a high-value heterocyclic intermediate characterized by a "push-pull" electronic system. It features three distinct nitrogen-based nucleophilic sites: the C3-primary amine, the N1-indazole nitrogen, and the C6-hydrazine group.

In drug discovery, this scaffold serves as a critical precursor for fused tricyclic systems (e.g., pyrazolo[3,4-g]indazoles or [1,2,4]triazino[4,5-f]indazoles) and is increasingly relevant in the design of kinase inhibitors where the indazole core mimics the adenine hinge-binding region of ATP. This guide provides a mechanistic breakdown of its reactivity profile, enabling researchers to execute regioselective functionalization.

Structural Analysis & Nucleophilicity Hierarchy

To design successful protocols, one must understand the electronic competition between the functional groups.

Electronic Profile

- C6-Hydrazine (-NH-NH₂): The terminal nitrogen () is the most nucleophilic site on the molecule. It is electron-rich and less sterically hindered, making it the primary site for condensation with carbonyls (Schiff base formation) and acylation.
- C3-Amine (-NH₂): This group is electronically coupled to the indazole ring (acting as a vinylogous amidine). Its lone pair is partially delocalized into the ring system, rendering it less nucleophilic than the hydrazine.
- N1-Indazole (-NH-): This nitrogen is relatively acidic (in DMSO) and can be alkylated under basic conditions, but it is generally the least reactive towards electrophiles in neutral media.

Reactivity Hierarchy (Chemo-selectivity)

Synthesis of the Core Scaffold

The most robust route to 6-Hydrazino-1H-indazol-3-ylamine involves a Nucleophilic Aromatic Substitution (

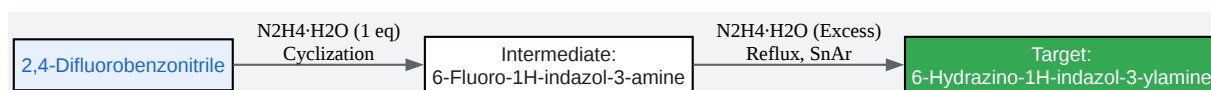
) cascade starting from 2,4-dihalobenzonitriles.

Mechanism:

- First

/ Cyclization: Hydrazine attacks the nitrile and the ortho-halogen (fluorine is preferred) to close the indazole ring, forming the 3-aminoindazole core.
- Second

: Excess hydrazine displaces the para-halogen (at position 6) to install the hydrazine moiety.



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Figure 1: Cascade synthesis from 2,4-difluorobenzonitrile. High temperature (reflux) is required for the second substitution.

Core Reactivity Profiles & Protocols

Selective Hydrazone Formation (Schiff Base)

The hydrazine group reacts selectively with aldehydes and ketones to form hydrazones, leaving the C3-amine intact. This is the primary method for library generation.

- Reagents: Aromatic aldehyde (1.0 eq), Ethanol/Methanol, catalytic Acetic Acid.
- Conditions: Reflux, 1–4 hours.^[1]
- Outcome: Formation of 6-(arylidenehydrazino)-1H-indazol-3-ylamine.

Experimental Protocol:

- Dissolve 6-Hydrazino-1H-indazol-3-ylamine (1 mmol) in absolute ethanol (10 mL).
- Add the appropriate aldehyde (1 mmol) and 2 drops of glacial acetic acid.
- Reflux until TLC indicates consumption of the hydrazine (typically < 3h).
- Cool to RT. The hydrazone typically precipitates. Filter and wash with cold ethanol.

Pyrazole Ring Fusion (Cyclization)

Reaction with 1,3-dicarbonyls (e.g., acetylacetone, ethyl acetoacetate) leads to the formation of a pyrazole ring fused to the benzene moiety of the indazole.

- Pathway A (Acetylacetone): Forms a 3,5-dimethyl-1-(3-amino-1H-indazol-6-yl)pyrazole.
- Pathway B (Beta-keto esters): Forms pyrazolone derivatives.

Key Insight: The reaction is driven by the "Alpha-Effect" of the hydrazine, making it significantly more reactive toward the dicarbonyl than the C3-amine.

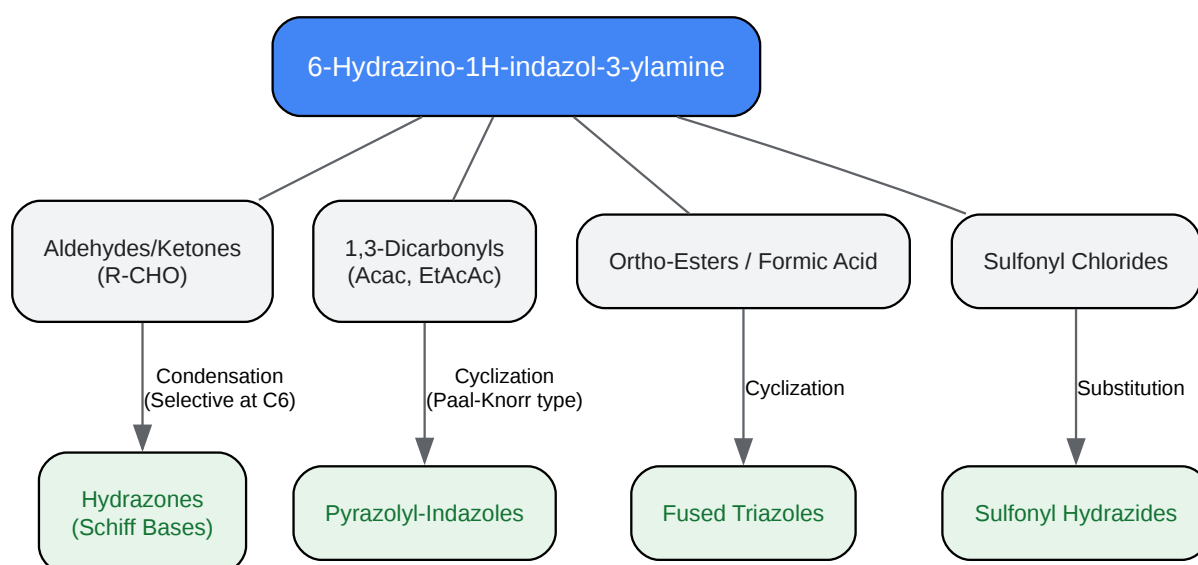
Triazine Cyclization

Reaction with 1,2-dicarbonyls (e.g., benzil, oxalic acid derivatives) or alpha-halo ketones can yield fused triazine systems.

- Reagent: Ethyl pyruvate or Benzil.
- Mechanism: Initial condensation at
followed by intramolecular attack by
or C7 (rare) depending on conditions.

Visualizing the Reaction Landscape

The following diagram maps the divergence of chemical pathways based on the electrophile used.



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Figure 2: Divergent synthetic pathways. The hydrazine group acts as a versatile "handle" for heterocycle formation.

Quantitative Data: Reaction Conditions & Yields

The following table summarizes typical yields for reactions involving the 6-hydrazino moiety, based on analogous indazole chemistry.

Reaction Type	Reagent	Solvent/Conditions	Typical Yield	Selectivity Note
Hydrazone Formation	Benzaldehyde (1.1 eq)	EtOH, Reflux, 2h	85–95%	Exclusive to C6-Hydrazine
Pyrazole Formation	Acetylacetone (1.2 eq)	AcOH/EtOH, Reflux, 4h	70–85%	Forms 1-indazolyl-pyrazole
Pyrazolone Formation	Ethyl Acetoacetate	AcOH, Reflux, 6h	60–75%	Cyclization at C6
Acylation	Acetic Anhydride (1 eq)	DCM, 0°C to RT	80%	-acetyl hydrazine (Major)

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